

Protocol: Preparation and Handling of Bilanafos-Sodium Stock Solution

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Compound of Interest

Compound Name: *Bilanafos-sodium*

CAS No.: 71048-99-2

Cat. No.: B1667066

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Application Note & Technical Guide

Abstract & Scope

This technical guide outlines the standardized protocol for preparing, sterilizing, and storing **Bilanafos-sodium** (also known as Bialaphos sodium) stock solutions.^[1] Bilanafos is a tripeptide pro-herbicide widely used in plant biotechnology as a selection agent for the bar and pat genes (phosphinothricin acetyltransferase).^{[1][2]} Unlike direct glufosinate treatment, Bilanafos requires intracellular enzymatic cleavage to become active, offering a unique selection pressure profile. This protocol ensures maximum stability and bioactivity for plant tissue culture and transformation workflows.

Physicochemical Properties & Mechanism

Before preparation, it is critical to understand the compound's stability profile to prevent degradation during handling.

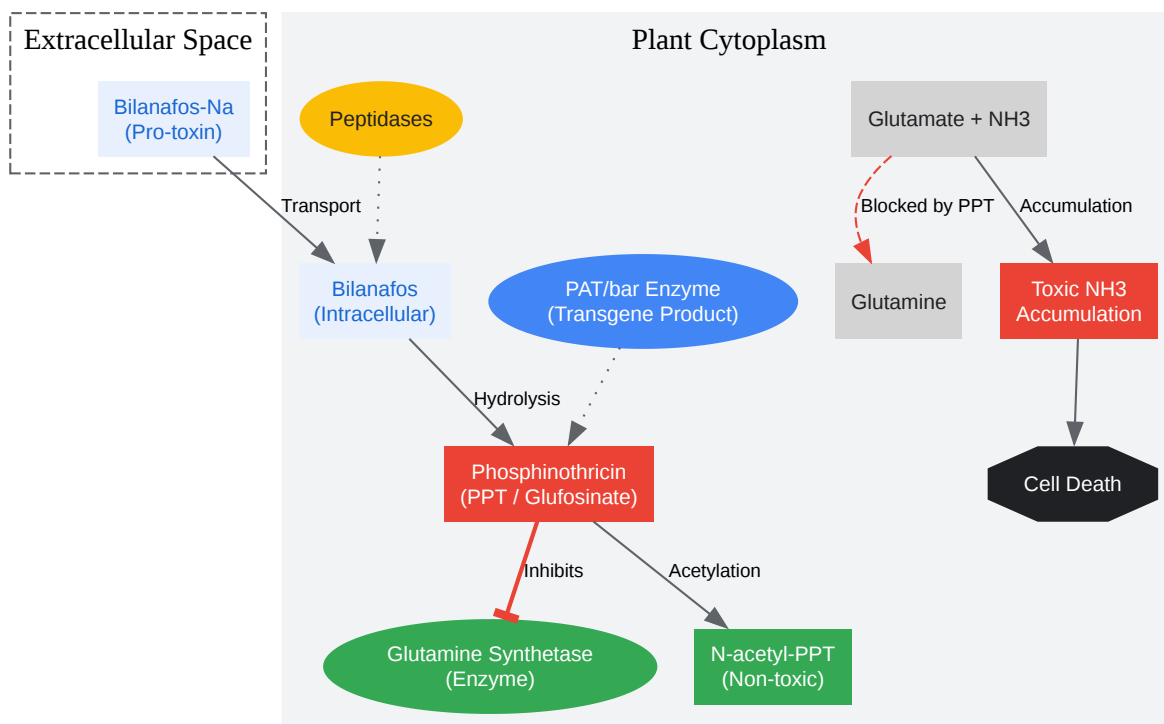
Key Chemical Data

Property	Specification
Compound Name	Bilanafos Sodium (Bialaphos Sodium)
Synonyms	SF-1293, Phosphinothricyl-alanyl-alanine sodium
CAS Number	71048-99-2
Molecular Formula	C ₁₁ H ₂₁ N ₃ NaO ₆ P
Molecular Weight	345.27 g/mol
Solubility	Freely soluble in water (>100 mg/mL); Insoluble in organic solvents
Appearance	White to pale orange/yellow crystalline powder
Storage (Powder)	-20°C, desiccated

Mechanism of Action & Resistance

Bilanafos is a "pro-toxin."^[3] It is non-toxic until metabolized by intracellular peptidases into Phosphinothricin (PPT), an analog of glutamic acid.^{[1][4]} PPT irreversibly inhibits Glutamine Synthetase (GS), causing rapid accumulation of toxic ammonia levels and inhibition of photosynthesis.^[1]

Resistance Mechanism: The bar or pat genes encode an acetyltransferase that acetylates PPT, rendering it non-toxic.



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Figure 1: Mechanism of Action and Resistance.[1] Bilanafos requires metabolic activation to inhibit Glutamine Synthetase. The PAT enzyme detoxifies the active metabolite.[1]

Preparation Protocol (10 mg/mL Stock)

Target Concentration: 10 mg/mL (Standard for most applications) Final Volume: 10 mL Solvent: Deionized Water (dH₂O) or Milli-Q Water[1]

Materials Required[1][9][10]

- Bilanafos Sodium powder (Store at -20°C until use).[1][5][6][7][3]
- Sterile Milli-Q water or tissue-culture grade water.[1]

- 0.22 µm PES (Polyethersulfone) or PVDF syringe filter.^[1] (Do not use Nylon if avoidable, though acceptable; PES has lower protein/peptide binding).^[1]
- 15 mL sterile conical tube (polypropylene).^[1]
- Sterile microcentrifuge tubes (1.5 mL) for aliquots.

Step-by-Step Procedure

Step 1: Equilibration Remove the Bilanafos vial from -20°C storage and allow it to equilibrate to room temperature for 15 minutes before opening.



Scientific Rationale: Opening a cold vial introduces condensation, which hydrolyzes the peptide bond over time, reducing potency.^[1]

Step 2: Weighing & Calculation Calculate the mass required.

Weigh 100 mg of Bilanafos Sodium into a clean weigh boat.^[1]

Step 3: Dissolution Transfer the powder to a clean beaker or tube. Add approximately 8 mL of sterile water (80% of final volume). Vortex gently or stir until completely dissolved.



^[1] Note: Bilanafos is highly soluble; heating is not required and should be avoided to preserve stability.

Step 4: Volume Adjustment Add sterile water to bring the total volume to exactly 10 mL. Mix well.

Step 5: Sterilization (Critical) DO NOT AUTOCLAVE. Bilanafos is heat-sensitive.[1] Draw the solution into a sterile syringe. Attach a 0.22 μm PES filter and dispense the solution into a sterile 15 mL tube.

Step 6: Aliquoting Dispense 1 mL aliquots into sterile 1.5 mL microcentrifuge tubes. Label with: "Bilanafos-Na 10 mg/mL", Date, and Operator Initials.



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Figure 2: Preparation Workflow for 10 mL of 10 mg/mL Stock Solution.

Usage & Storage Guidelines

Storage Stability

State	Temperature	Stability Duration
Powder	-20°C	2 Years
Stock Solution	-20°C	6 Months
Stock Solution	-80°C	12 Months
In Media	25°C	~2-4 Weeks

- Freeze/Thaw: Avoid repeated freeze-thaw cycles. Thaw an aliquot once and store at 4°C for up to 1 week if actively using, or discard.

Application in Plant Media

Bilanafos is used as a selection agent in agar or liquid media.

- Autoclave the base plant media (MS salts, sucrose, agar).[1]
- Allow media to cool to 50°C - 55°C in a water bath.
- Add Bilanafos stock solution to the desired final concentration.

- Mix gently (avoid bubbles) and pour plates.

Typical Working Concentrations:

- Monocots (Rice, Maize): 2 – 10 mg/L^[1]
- Dicots (Tobacco, Arabidopsis): 1 – 5 mg/L^[1]
- Note: A "Kill Curve" experiment is mandatory for new cell lines to determine the minimum lethal dose.

Calculation Example (Prepare 500 mL media at 5 mg/L):

^[1]

Troubleshooting & Quality Control

Common Issues

- Precipitation: Rare. If observed, check water pH (should be ~6-7).^[1] Ensure no cross-contamination with high-calcium stocks before mixing.^[1]
- Loss of Activity: Usually due to adding the antibiotic to media that is too hot (>60°C) or storing plates in light for extended periods (though Bilanafos is relatively light stable, breakdown products can accumulate).^[1]
- "Escapes" (False Positives): If non-transformed plants survive, the concentration is too low. ^[1] Perform a kill curve. If transformed plants die, the concentration is too high or the bar gene expression is weak.

Validation (Kill Curve Protocol)

To validate the stock solution efficacy:

- Prepare non-transformed explants.
- Plate on media containing 0, 1, 3, 5, and 10 mg/L Bilanafos.
- Incubate for 2-3 weeks.

- The lowest concentration that causes 100% necrosis (browning) is the effective selection concentration.

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